

physical properties like boiling point of 4-bromo-1-methyl-1H-pyrazole

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Compound of Interest

Compound Name: 4-bromo-1-methyl-1H-pyrazole

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An In-depth Technical Guide to the Physical and Chemical Properties of **4-bromo-1-methyl-1H-pyrazole**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-bromo-1-methyl-1H-pyrazole**, a key intermediate in organic synthesis and drug development.[1][2][3] This document includes a summary of its quantitative physical properties, detailed experimental protocols for its synthesis, and a visualization of a common synthetic pathway.

Core Physical Properties

4-bromo-1-methyl-1H-pyrazole is a colorless to light yellow liquid at room temperature.[4] It is characterized by the following physical and chemical properties:

Property	Value	Reference
Boiling Point	185-188 °C at 760 mmHg	[4][5][6]
Density	1.558 g/mL at 25 °C	[5][6]
Refractive Index	n _{20/D} 1.531	[4][5][6]
Flash Point	93.3 °C (199.9 °F)	[4][5][6]
Molecular Formula	C ₄ H ₅ BrN ₂	[4][5][6][7]
Molecular Weight	161.00 g/mol	[5][6][7]
Form	Liquid	[4][5][6]
Color	Colorless to pale yellow	[4]
CAS Number	15803-02-8	[1][4][5][6][7]
Solubility	Good solubility in ethyl acetate, dichloromethane, dimethyl sulfoxide, and N,N-dimethylformamide; poor solubility in water.	[4]

Applications in Drug Development

4-bromo-1-methyl-1H-pyrazole is a valuable building block in the synthesis of pharmaceutical compounds.[1][2] Its reactivity makes it a useful intermediate for creating molecules with specific therapeutic effects, particularly in early-stage drug development.[1] Notably, it plays a significant role in the production of drugs such as Erdafitinib and Savolitinib, which have applications in treating certain types of cancer and viral infections.[1] The pyrazole moiety is a pharmacologically important scaffold found in a wide range of therapeutic agents.[8]

Experimental Protocols: Synthesis

The synthesis of **4-bromo-1-methyl-1H-pyrazole** can be achieved through several methods. A conventional and straightforward approach involves the bromination of 1-methylpyrazole.

Conventional Synthesis via Bromination with N-Bromosuccinimide (NBS)

A common method for the synthesis of **4-bromo-1-methyl-1H-pyrazole** involves the reaction of 1-methylpyrazole with N-Bromosuccinimide (NBS) using water as the solvent.^[4] This synthetic route is noted for being fast and simple, providing a high yield and convenient post-processing.^[4]

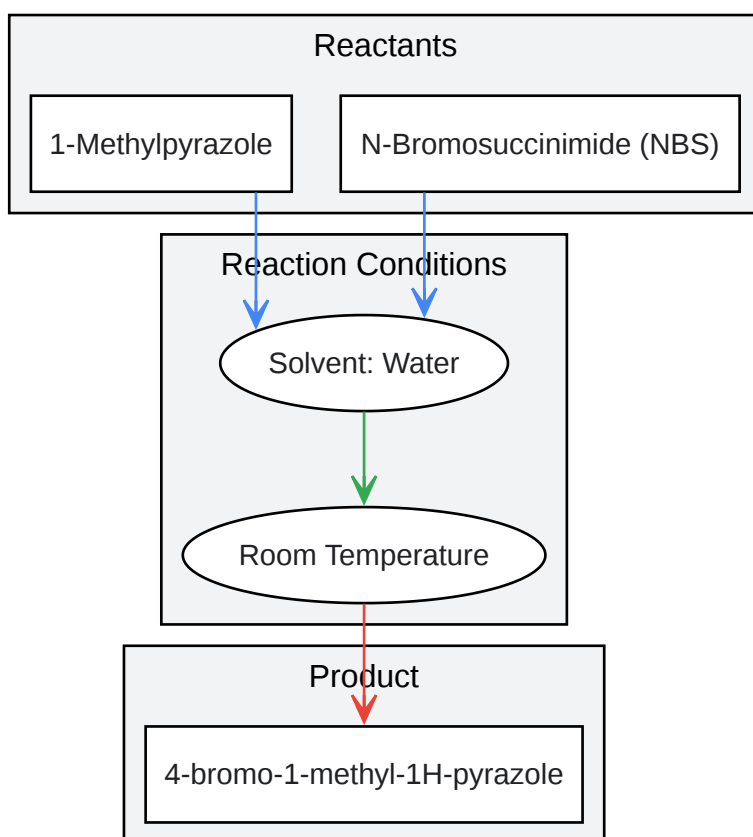
General Procedure:

- 1-methylpyrazole is dissolved in water.
- N-Bromosuccinimide (NBS) is added to the solution as the brominating agent.
- The reaction proceeds to brominate the carbon atom at the 4-position of the pyrazole ring.^[4]
- Due to the relatively low boiling point of the product, care should be taken during post-processing, and low-temperature concentration is recommended.^[4]

An alternative synthesis method utilizes liquid bromine and a hydrobromic acid aqueous solution as the brominating reagents.^[4]

Synthetic Workflow Visualization

The following diagram illustrates a generalized synthetic pathway for the bromination of a pyrazole derivative, a common reaction type for producing compounds like **4-bromo-1-methyl-1H-pyrazole**.



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Caption: Synthetic pathway for **4-bromo-1-methyl-1H-pyrazole**.

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